

ONO-3805: A Technical Guide for Applications in Neurosteroid Research

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

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Introduction

ONO-3805 is a potent, non-steroidal inhibitor of 5 α -reductase, an enzyme critical in the biosynthesis of certain steroid hormones.^{[1][2][3]} While primarily investigated for its potential in conditions like benign prostatic hyperplasia by preventing the conversion of testosterone to dihydrotestosterone, its mechanism of action holds significant promise for the field of neurosteroid research.^{[1][2]} Neurosteroids, such as allopregnanolone, are synthesized within the central nervous system and are potent modulators of neuronal activity, primarily through their interaction with GABA-A receptors. The production of these neurosteroids is dependent on the action of 5 α -reductase. Therefore, inhibitors like **ONO-3805** can serve as powerful pharmacological tools to investigate the physiological and pathophysiological roles of neurosteroids in the brain. This guide provides a comprehensive overview of the core technical aspects of utilizing **ONO-3805** in a neurosteroid research context.

Mechanism of Action: Inhibition of Neurosteroid Synthesis

The primary mechanism of action of **ONO-3805** is the inhibition of 5 α -reductase. This enzyme catalyzes the conversion of progesterone to 5 α -dihydroprogesterone (5 α -DHP), a crucial step in the synthesis of the neurosteroid allopregnanolone. By blocking this enzymatic step, **ONO-3805** can effectively reduce the levels of allopregnanolone in the brain. This allows researchers to study the downstream consequences of diminished neurosteroid signaling. The inhibition of 5 α -reductase by **ONO-3805** has been demonstrated to be non-competitive.

Quantitative Data

The following table summarizes the available quantitative data for **ONO-3805**.

Parameter	Value	Species	Tissue	Reference
Inhibition Constant (K _i)	3.9 x 10 ⁻¹¹ M	Rat	Anterior Pituitary Cells	

Experimental Protocols

While specific protocols for **ONO-3805** in neurosteroid research are not widely published, the following methodologies, adapted from studies using other 5 α -reductase inhibitors like finasteride, can be applied.

In Vitro Investigation of ONO-3805 on Neuronal Activity

Objective: To determine the effect of **ONO-3805** on GABAergic neurotransmission in primary neuronal cultures or brain slices.

Methodology:

- **Cell Culture/Slice Preparation:** Prepare primary hippocampal or cortical neuron cultures or acute brain slices from rodents.
- **Electrophysiology:** Perform whole-cell patch-clamp recordings from individual neurons to measure GABA-A receptor-mediated inhibitory postsynaptic currents (IPSCs).
- **Drug Application:**

- Establish a baseline recording of spontaneous or evoked IPSCs.
- Perfuse the culture or slice with a known concentration of **ONO-3805** (e.g., 1-100 nM, based on K_i value).
- To investigate the interaction with neurosteroid synthesis, co-administer progesterone, the precursor for allopregnanolone.
- Record changes in IPSC frequency, amplitude, and decay kinetics. A decrease in the potentiating effect of progesterone on IPSCs in the presence of **ONO-3805** would indicate inhibition of neurosteroid synthesis.
- Data Analysis: Analyze the electrophysiological data to quantify the effect of **ONO-3805** on GABAergic inhibition.

In Vivo Assessment of **ONO-3805** on Neurosteroid-Dependent Behaviors

Objective: To evaluate the impact of **ONO-3805** on behaviors known to be modulated by neurosteroids, such as anxiety or seizure susceptibility.

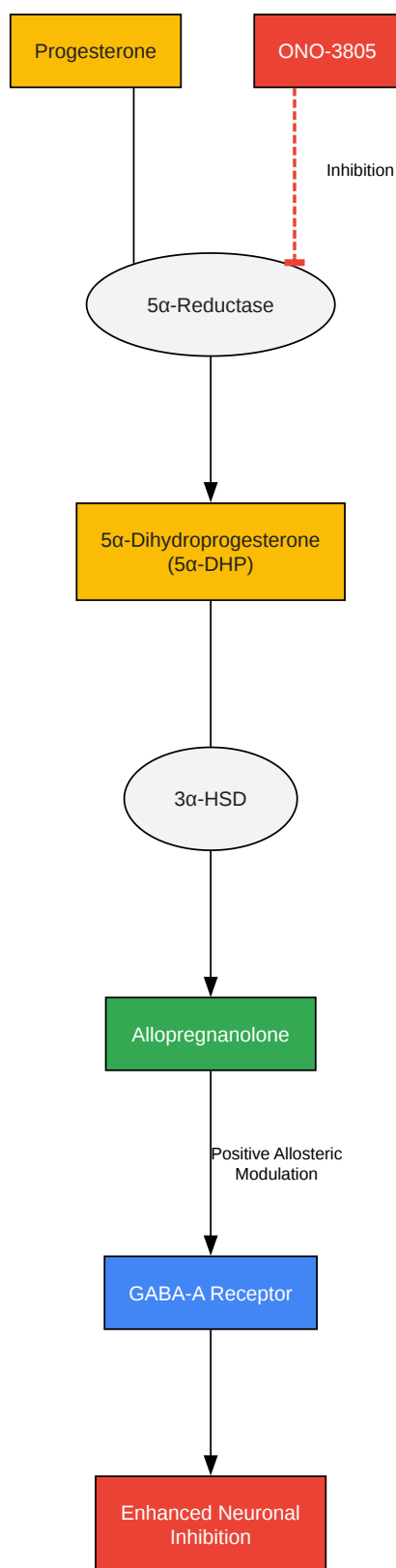
Methodology:

- Animal Model: Utilize adult male or female rodents. For studies on anxiety, consider models like the elevated plus-maze or open-field test. For seizure studies, a pentylenetetrazole (PTZ)-induced seizure model can be used.
- Drug Administration: Administer **ONO-3805** systemically (e.g., via intraperitoneal injection) at a range of doses. The appropriate dose range would need to be determined in preliminary dose-response studies.
- Behavioral Testing:
 - For anxiety models, assess parameters such as time spent in open arms (elevated plus-maze) or center of the arena (open-field test).

- For seizure models, measure the latency to and severity of seizures following PTZ administration.
- Neurochemical Analysis: Following behavioral testing, collect brain tissue (e.g., hippocampus, cortex) to measure neurosteroid levels (e.g., allopregnanolone, progesterone) using techniques like liquid chromatography-mass spectrometry (LC-MS).
- Data Analysis: Correlate the behavioral outcomes with the measured neurosteroid levels to establish a link between **ONO-3805** administration, reduced neurosteroid synthesis, and behavioral changes.

Visualizations

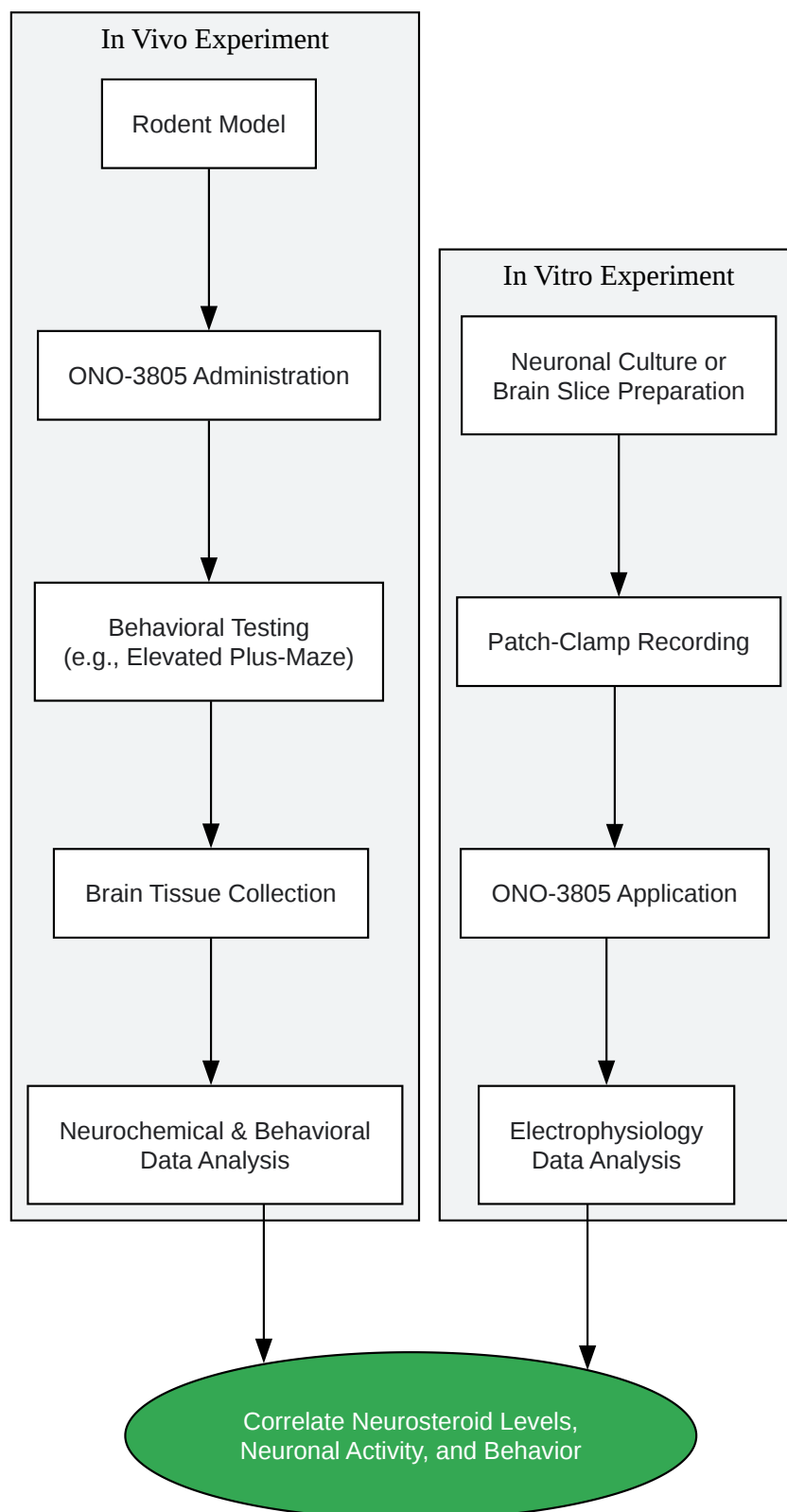
Signaling Pathway



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Caption: Neurosteroid synthesis pathway and **ONO-3805** inhibition.

Experimental Workflow



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Caption: Experimental workflow for **ONO-3805** neurosteroid research.

Conclusion

ONO-3805, as a potent and specific 5 α -reductase inhibitor, represents a valuable yet underutilized tool in the field of neurosteroid research. Its ability to selectively decrease the synthesis of key neurosteroids like allopregnanolone provides a powerful method for elucidating the roles of these endogenous modulators in neuronal function and behavior. While direct studies of **ONO-3805** in the central nervous system are limited, the established link between 5 α -reductase and neurosteroid production provides a strong rationale for its application. The experimental frameworks provided here, adapted from studies with similar compounds, offer a starting point for researchers to explore the potential of **ONO-3805** in uncovering the intricate functions of neurosteroids in health and disease. Further research is warranted to fully characterize the neuropharmacological profile of **ONO-3805** and its utility in advancing our understanding of the neurosteroid system.

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